

Chemical structure of Fenpropimorph-d3.

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Compound of Interest

Compound Name: *Fenpropimorph-d3*

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An In-Depth Technical Guide to the Chemical Structure and Application of **Fenpropimorph-d3**

Introduction

Fenpropimorph is a systemic morpholine-derived fungicide widely utilized in agriculture to control a range of fungal diseases in cereal crops, such as powdery mildew and rusts.^{[1][2][3]} Its mode of action involves the disruption of sterol biosynthesis in fungi, a critical pathway for maintaining the integrity of fungal cell membranes.^[4] While effective for crop protection, the potential for residues in food products and the environment necessitates highly accurate and reliable analytical methods for its quantification.

This technical guide provides a comprehensive examination of **Fenpropimorph-d3**, a stable isotope-labeled (SIL) analogue of Fenpropimorph. As senior application scientists, we move beyond simple descriptions to explore the causality behind its structural design and its critical role in modern analytical chemistry. The use of SIL internal standards like **Fenpropimorph-d3** is the cornerstone of the isotope dilution mass spectrometry (IDMS) technique, which represents the gold standard for quantitative analysis by ensuring unparalleled accuracy, precision, and the establishment of self-validating analytical systems.

Part 1: Chemical Identity and Structure of

Fenpropimorph-d3

Core Structural Elucidation

Fenpropimorph-d3 is structurally identical to Fenpropimorph, with the exception of the isotopic substitution of three hydrogen atoms with deuterium atoms. The molecule consists of a cis-2,6-dimethylmorpholine ring linked via a 2-methylpropyl chain to a 4-tert-butylphenyl group.^{[5][6]}

The key structural feature of **Fenpropimorph-d3** is the placement of these three deuterium atoms on the methyl group of the 2-methylpropyl side chain.^{[7][8]}

Fenpropimorph possesses a chiral center at the second carbon of the propyl side chain, meaning it exists as a pair of enantiomers.^{[9][10]} Commercially, it is produced and used as a racemic mixture, and **Fenpropimorph-d3** is synthesized to reflect this isomeric composition.^{[10][11]}

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Figure 1.

2D Chemical Structure of **Fenpropimorph-d3**. The three deuterium atoms (D) are located on the methyl group of the 2-methylpropyl side chain.

Chemical Identifiers and Properties

A precise understanding of a reference standard begins with its fundamental chemical properties. The following table summarizes the key identifiers for **Fenpropimorph-d3**, providing a consolidated reference for researchers.

Identifier	Value	Source(s)
Analyte Name	Fenpropimorph-d3	[7][8]
CAS Number	1292815-71-4	[7][8][12]
Molecular Formula	C ₂₀ H ₃₀ D ₃ NO	[7][8][12]
Molecular Weight	306.5 g/mol	[7][8]
Exact Mass	306.275	[7]
IUPAC Name	(2R,6S)-4-[2-[(4-tert-butylphenyl)methyl]-3,3,3-trideuteriopropyl]-2,6-dimethylmorpholine	[7]
SMILES	<chem>CC(C)(C)C(C=C1)=CC=C1CC(C([2H])([2H])[2H])CN2COC2</chem>	[7]
InChI	InChI=1S/C20H33NO/c1-15(12-21-13-16(2)22-17(3)14-21)11-18-7-9-19(10-8-18)20(4,5)6/h7-10,15-17H,11-14H2,1-6H3/t15?,16-,17+/i1D3	[7]
Unlabeled CAS	67564-91-4	[7]

Part 2: The Rationale and Significance of Deuterium Labeling

Expertise in Isotopic Label Placement

The decision of where to place isotopic labels is a critical aspect of designing an effective internal standard. The selection of the methyl group on the propyl side chain for deuteration in **Fenpropimorph-d3** is a deliberate choice rooted in chemical and metabolic stability.

- **Chemical Stability:** The carbon-deuterium (C-D) bond is stronger than the carbon-hydrogen (C-H) bond. This imparts high chemical stability, ensuring that the deuterium labels are not

lost or exchanged for hydrogen during sample extraction, cleanup, or chromatographic analysis.

- **Metabolic Stability:** The primary metabolic pathways of Fenpropimorph in plants and animals involve the oxidation of the tert-butyl group on the phenyl ring to form fenpropimorph acid, or hydroxylation of the morpholine ring.^{[3][6][13]} The labeled methyl group is not typically involved in these primary transformations. This metabolic inertness is paramount; if the label were lost during metabolism, the compound would no longer serve as an accurate tracer for the parent analyte, invalidating the quantitative results.

Trustworthiness Through Isotope Dilution

The use of **Fenpropimorph-d3** as an internal standard is foundational to the Isotope Dilution Mass Spectrometry (IDMS) method. This approach creates a self-validating system that ensures the highest level of trustworthiness in analytical results.

The core principle is that the stable isotope-labeled standard is chemically and physically almost identical to the native analyte.^[14] When a known quantity of **Fenpropimorph-d3** is spiked into a sample at the very beginning of the analytical process, it experiences the exact same physical losses and ionization suppression or enhancement effects as the native Fenpropimorph. Because the mass spectrometer can differentiate between the two compounds based on their 3-Dalton mass difference, the ratio of the native analyte to the labeled standard remains constant regardless of sample loss. This ratio is then used to calculate the exact concentration of the native Fenpropimorph, effectively nullifying the impact of matrix effects and variable recovery, which are major sources of error in other quantitative methods.

Part 3: Application in a Validated Analytical Workflow

Overview of the Method

The quantification of Fenpropimorph in complex matrices such as agricultural products (grains) or livestock products (milk, meat, eggs) is routinely accomplished using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).^[13] The protocol outlined below is based on the widely adopted QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) methodology, which has been successfully adapted for Fenpropimorph analysis.^[13]

Detailed Experimental Protocol

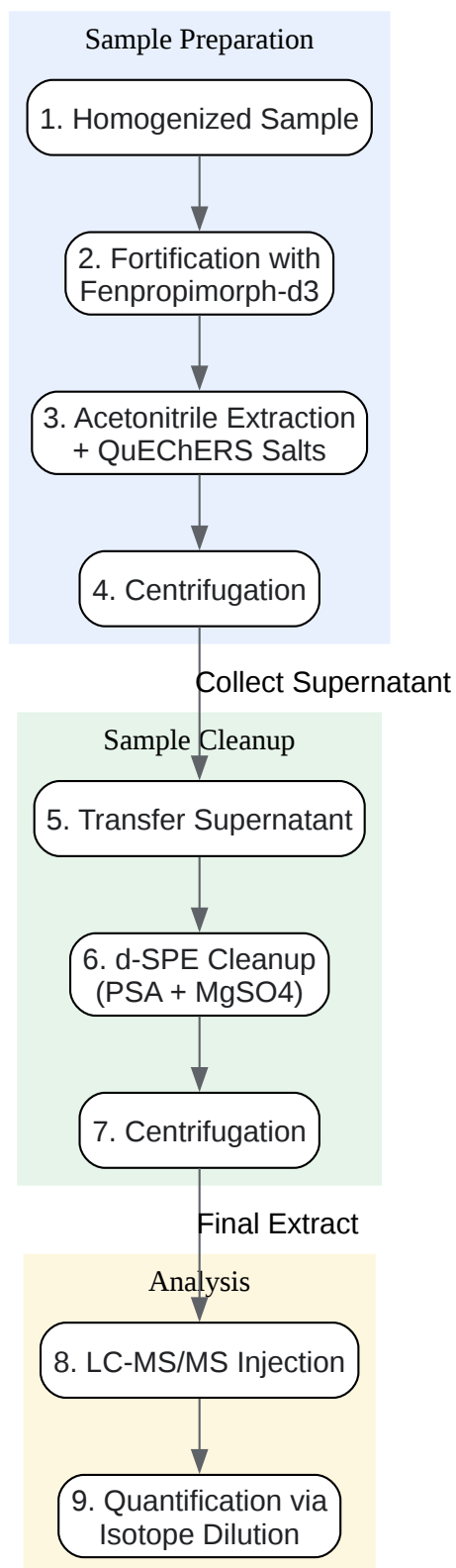
This protocol describes a self-validating workflow for the quantification of Fenpropimorph.

- Sample Preparation & Fortification:
 - Weigh 10 g of a homogenized sample into a 50 mL centrifuge tube.
 - Add 10 mL of water (for dry samples like cereals).
 - Spike the sample with a known concentration of **Fenpropimorph-d3** solution (e.g., 100 µL of a 1 µg/mL solution). This step is critical for the isotope dilution principle.
 - Vortex for 1 minute to ensure thorough mixing.
- Extraction:
 - Add 10 mL of acetonitrile to the tube.
 - Add a QuEChERS salt packet containing magnesium sulfate (MgSO₄) and sodium chloride (NaCl).
 - Seal the tube and shake vigorously for 1 minute to extract the analytes into the acetonitrile layer and induce phase separation.
 - Centrifuge at 4,000 rpm for 5 minutes.
- Dispersive Solid-Phase Extraction (d-SPE) Cleanup:
 - Transfer a 1 mL aliquot of the upper acetonitrile layer to a 2 mL d-SPE tube. This tube contains a mixture of primary secondary amine (PSA) sorbent to remove fatty acids and other interferences, and MgSO₄ to remove residual water.
 - Vortex for 30 seconds.
 - Centrifuge at 10,000 rpm for 5 minutes.
- LC-MS/MS Analysis:

- Transfer the final cleaned extract into an autosampler vial.
- Inject a small volume (e.g., 5 μ L) into the LC-MS/MS system.
- Chromatography: Use a C18 reverse-phase column to separate Fenpropimorph from other matrix components.
- Mass Spectrometry: Operate the mass spectrometer in Multiple Reaction Monitoring (MRM) mode to detect specific precursor-to-product ion transitions for both Fenpropimorph and **Fenpropimorph-d3**.

Workflow Visualization

The following diagram illustrates the logical flow of the analytical protocol.



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Caption: Workflow for Fenpropimorph analysis using QuEChERS and IDMS.

Part 4: Data Interpretation and System Validation

Mass Spectrometric Detection

In tandem mass spectrometry, the precursor ion (typically the protonated molecule, $[M+H]^+$) is selected and fragmented to produce characteristic product ions. Monitoring these specific transitions (MRM) provides excellent selectivity and sensitivity.

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Note
Fenpropimorph	304.3	e.g., 174.2	$[M+H]^+$; product ion corresponds to a characteristic fragment.
Fenpropimorph-d3	307.3	e.g., 174.2 or 177.2	$[M+D]^+$; +3 Da shift. Product ion may or may not retain the label.

Note: Specific product ions can vary based on instrument settings and collision energy. The values provided are illustrative.

Ensuring Authoritative and Trustworthy Results

The validity of the entire method rests on a set of key performance indicators, often stipulated by regulatory bodies like CODEX.[\[13\]](#)

- **Linearity:** A calibration curve is constructed by plotting the response ratio (analyte peak area / internal standard peak area) against the analyte concentration. The method is considered linear if the coefficient of determination (R^2) is >0.99 .[\[13\]](#)
- **Accuracy & Precision:** Accuracy is assessed through recovery experiments in spiked samples, with typical acceptance criteria of 70-120%. Precision (repeatability) is measured by the relative standard deviation (RSD), which should generally be $<20\%$.
- **Limit of Quantitation (LOQ):** This is the lowest concentration that can be reliably quantified with acceptable accuracy and precision, often established at 0.005 mg/kg for this type of

analysis.[\[13\]](#)

- Ion Ratio Confirmation: For definitive identification, at least two MRM transitions are monitored for each analyte. The ratio of the quantifier to the qualifier ion in the sample must fall within a specified tolerance (e.g., $\pm 30\%$) of the ratio observed in a pure standard. This confirms that the detected peak is indeed the target analyte and not a co-eluting interference.[\[13\]](#)

Conclusion

Fenpropimorph-d3 is more than just a labeled molecule; it is a precision tool engineered for high-performance analytical chemistry. Its chemical structure, with deuterium atoms strategically placed at a metabolically stable position, provides the foundation for its use as an ideal internal standard. When integrated into a robust workflow such as QuEChERS-based LC-MS/MS, **Fenpropimorph-d3** enables the principle of isotope dilution to be fully realized. This creates a self-validating system that corrects for analytical variability, thereby delivering data of the highest accuracy, reliability, and trustworthiness. For researchers and scientists in regulatory, environmental, and food safety fields, the correct application of **Fenpropimorph-d3** is indispensable for the confident quantification of Fenpropimorph residues.

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